

physical and chemical properties of 6-benzyloxy-5-methoxyindole-2-carboxylic acid

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Compound of Interest

Compound Name: 6-(Benzyloxy)-5-methoxy-1H-indole-2-carboxylic acid

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An In-Depth Technical Guide to 6-Benzyloxy-5-methoxyindole-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Benzyloxy-5-methoxyindole-2-carboxylic acid, with the CAS Number 2495-92-3, is a heterocyclic organic compound belonging to the indole family. Its structure, featuring a benzyloxy and a methoxy group on the indole ring, makes it a valuable intermediate in organic synthesis. This technical guide provides a comprehensive overview of its known physical and chemical properties, along with insights into its synthesis and potential biological relevance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 6-benzyloxy-5-methoxyindole-2-carboxylic acid is presented below. These properties are crucial for its handling, characterization, and application in research and development.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₅ NO ₄	[1]
Molecular Weight	297.31 g/mol	[1]
Appearance	Beige to light brown or tan solid	[1][2]
Melting Point	>210 °C (with decomposition) or 230-232 °C (with decomposition)	[2][3]
Solubility	Soluble in DMSO, Methanol, and Pyridine (forms a clear yellow solution at 50 mg/mL)	[2][3]
CAS Number	2495-92-3	[1][2]

Note: Specific quantitative data for pKa, and detailed spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) are not readily available in the public domain. The provided data for related compounds can offer some guidance, but experimental determination for 6-benzyloxy-5-methoxyindole-2-carboxylic acid is recommended for precise characterization.

Synthesis and Analysis

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of 6-benzyloxy-5-methoxyindole-2-carboxylic acid is not explicitly available in the reviewed literature. However, its structure suggests a plausible synthetic pathway involving the protection of a dihydroxyindole precursor, followed by functionalization to introduce the carboxylic acid group. One cited method involves the debenzoylation of 6-benzyloxy-5-methoxyindole-2-carboxylic acid to produce 6-hydroxy-5-methoxyindole-2-carboxylic acid, indicating that the title compound can serve as a protected precursor in multi-step syntheses.

A general retrosynthetic approach is visualized in the diagram below:



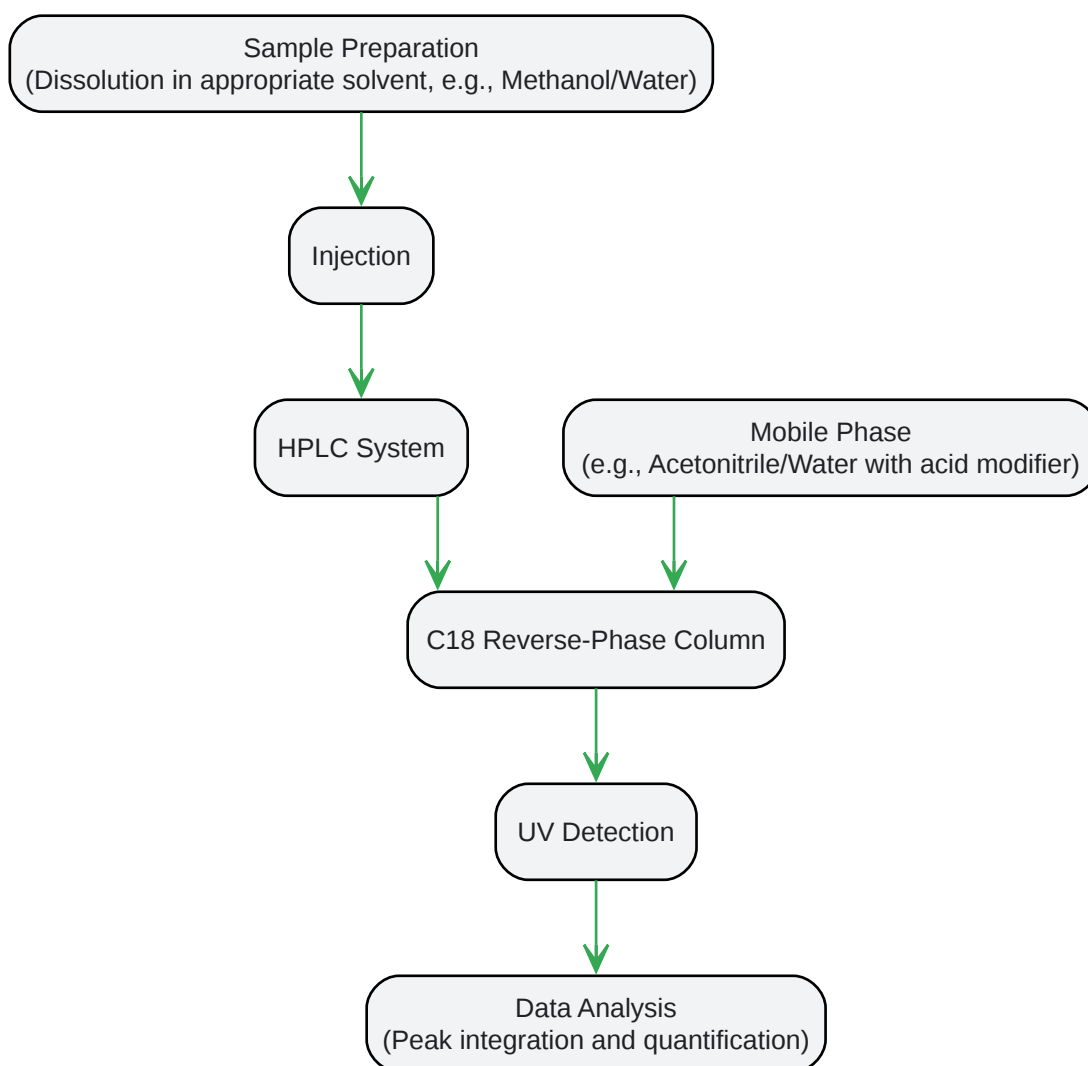
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A generalized retrosynthetic pathway for 6-benzyloxy-5-methoxyindole-2-carboxylic acid.

Analysis

A specific, validated HPLC method for the analysis of 6-benzyloxy-5-methoxyindole-2-carboxylic acid has not been detailed in the available literature. However, based on methods for similar indole-2-carboxylic acid derivatives, a reverse-phase HPLC method would be a suitable starting point for analytical method development.

A general workflow for the HPLC analysis of an indole-2-carboxylic acid derivative is outlined below:



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A typical experimental workflow for the HPLC analysis of indole-2-carboxylic acid derivatives.

Biological Activity and Signaling Pathways

Specific studies detailing the biological activity or the involvement of 6-benzyloxy-5-methoxyindole-2-carboxylic acid in signaling pathways are currently lacking in the scientific literature. However, the broader class of indole-2-carboxylic acid derivatives has been investigated for various biological activities. For instance, certain derivatives have been explored as HIV-1 integrase inhibitors and as modulators of cannabinoid receptors.

The general structure of indole-2-carboxylic acid provides a scaffold that can be modified to interact with various biological targets. The presence of the benzyloxy and methoxy groups on

the 6- and 5-positions, respectively, will influence the molecule's polarity, steric hindrance, and potential for hydrogen bonding, thereby affecting its pharmacokinetic and pharmacodynamic properties. Further research is required to elucidate the specific biological functions of this particular derivative.

Conclusion

6-Benzyloxy-5-methoxyindole-2-carboxylic acid is a chemical compound with established physical properties and a clear role as a synthetic intermediate. While detailed experimental data on its spectral characteristics, a definitive pKa value, and specific biological functions are not yet publicly available, this guide provides a foundational understanding for researchers. The information presented herein, compiled from available sources, serves as a starting point for further investigation and application of this compound in the fields of medicinal chemistry and drug development. It is recommended that researchers perform their own detailed characterization to fully understand the properties of this molecule for their specific applications.

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